

Navigating the Disposal of TIS108: A Guide to Safe and Compliant Practices

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Compound of Interest

Compound Name: TIS108

Cat. No.: B15607597

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For researchers, scientists, and professionals in drug development, the responsible management of chemical reagents is paramount. This guide provides essential safety and logistical information for the proper disposal of **TIS108**, a triazole-type strigolactone biosynthetic inhibitor. Adherence to these procedures is critical for ensuring laboratory safety, environmental protection, and regulatory compliance.

Immediate Safety and Handling Precautions

A specific Safety Data Sheet (SDS) for **TIS108** with detailed disposal procedures is not readily available in the public domain. Therefore, it is imperative to treat **TIS108** as a potentially hazardous substance and follow stringent safety protocols. Before commencing any disposal procedures, all personnel must be equipped with the appropriate Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant gloves are mandatory.
- **Eye Protection:** Safety goggles or a face shield must be worn.
- **Lab Coat:** A standard laboratory coat is necessary to prevent skin contact.

- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used.

In the event of exposure, adhere to standard laboratory first aid procedures and seek immediate medical attention.

Hazardous Waste Determination

The initial and most critical step in the disposal process is to determine if **TIS108** is classified as hazardous waste under the Resource Conservation and Recovery Act (RCRA) or other local regulations. As a conservative measure in the absence of specific data, **TIS108** waste should be managed as hazardous chemical waste.

Quantitative Data Summary

Specific quantitative data for **TIS108** is not available in the provided search results. The following table summarizes general characteristics inferred from its use as a research chemical.

Property	Value
Physical State	Solid
Solubility	Soluble in organic solvents such as acetone
Chemical Class	Triazole derivative
Primary Hazard	Potential biological and chemical hazards
Recommended Exposure Limit	Not established

Step-by-Step Disposal Protocol

The recommended method for the disposal of **TIS108** is through a licensed hazardous waste disposal service. This ensures compliance with all relevant regulations.

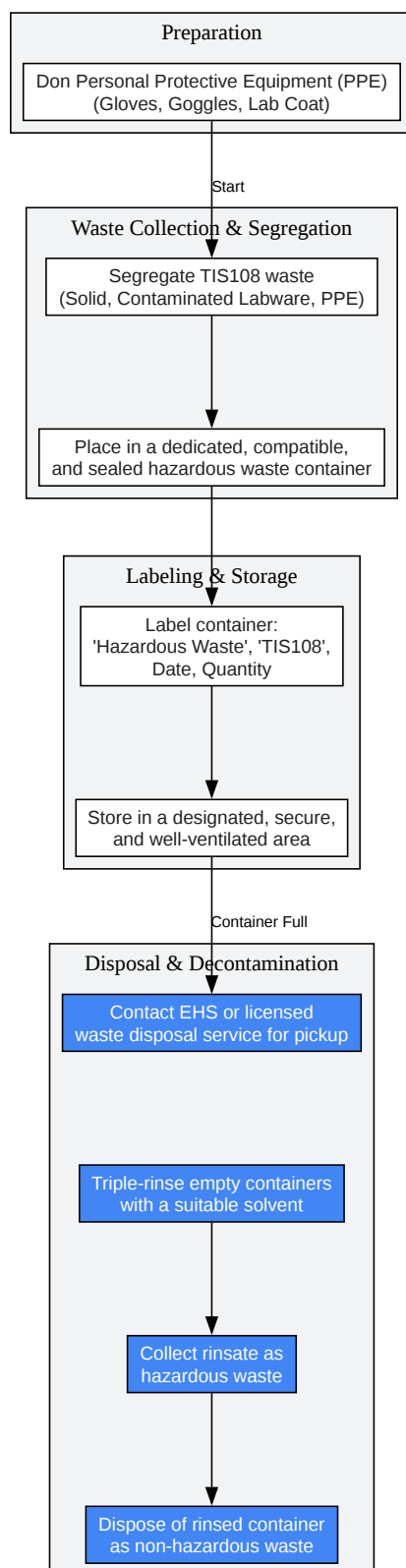
- **Segregation and Collection:** Collect all waste **TIS108**, including the pure substance, contaminated labware (e.g., weighing boats, pipette tips), and used PPE, in a dedicated and

clearly labeled hazardous waste container. The container must be compatible with the chemical, in good condition, and have a secure, tight-fitting lid.

- Labeling: Properly label the hazardous waste container with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**TIS108**"
 - The approximate quantity of waste
 - The date accumulation of waste began
 - Applicable hazard warnings (e.g., "Caution: Research Chemical, Handle as Hazardous")
- Storage of Waste: Store the sealed waste container in a designated hazardous waste accumulation area. This area should be secure, well-ventilated, and away from incompatible materials. Follow your institution's guidelines for the maximum amount of time waste can be stored on-site.
- Arranging for Disposal: Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal. Provide them with all necessary information about the waste. The waste will typically be transported to a permitted treatment, storage, and disposal facility (TSDF) for incineration at high temperatures.
- Decontamination of Empty Containers: Empty containers that held **TIS108** must be triple-rinsed with a suitable solvent (e.g., ethanol or acetone). The rinsate from this process must be collected and disposed of as hazardous waste. After triple-rinsing, the container can be disposed of as non-hazardous laboratory glass or plastic, in accordance with your institution's procedures.

Under no circumstances should **TIS108** or its rinsate be disposed of down the drain.

Experimental Workflow for Disposal



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- To cite this document: BenchChem. [Navigating the Disposal of TIS108: A Guide to Safe and Compliant Practices]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15607597/docs#navigating-the-disposal-of-tis108-a-guide-to-safe-and-compliant-practices\]](https://www.benchchem.com/product/b15607597/docs#navigating-the-disposal-of-tis108-a-guide-to-safe-and-compliant-practices)

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